

# commercial suppliers of 2,5-Dichloro-3-nitrobenzoic acid 98% purity

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## Compound of Interest

Compound Name: 2,5-Dichloro-3-nitrobenzoic acid

Cat. No.: B1293580

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An In-depth Technical Guide to **2,5-Dichloro-3-nitrobenzoic Acid** for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, physicochemical properties, synthesis, and applications of **2,5-Dichloro-3-nitrobenzoic acid** (CAS No. 88-86-8) with a purity of 98% or higher. This document is intended for researchers, scientists, and professionals involved in drug development and other scientific research.

## Commercial Availability

A variety of chemical suppliers offer **2,5-Dichloro-3-nitrobenzoic acid**, typically with a purity of 98% or greater. The following table summarizes prominent commercial suppliers.

Supplier Name	Purity	CAS Number	Additional Information
Sigma-Aldrich	98%	88-86-8	Provides melting point and spectroscopic data.
Thermo Scientific (Alfa Aesar)	98+%	88-86-8	Offers this compound as part of their extensive chemical portfolio. <a href="#">[1]</a>
Santa Cruz Biotechnology	-	88-86-8	Provides the compound for biochemical and proteomics research. <a href="#">[2]</a>
Aceschem	>98%	88-86-8	Offers NMR, MSDS, HPLC, and COA documentation. <a href="#">[3]</a>
CymitQuimica	98%	88-86-8	Specifies the product is a solid and intended for lab use. <a href="#">[4]</a>
Trans World Chemicals, Inc.	98%	88-86-8	A supplier of research, industrial, and agricultural chemicals. <a href="#">[5]</a> <a href="#">[6]</a>
Marshallton Research Laboratories	-	88-86-8	A chemical manufacturer since 1974. <a href="#">[5]</a>
MySkinRecipes	98%	88-86-8	Lists the compound as a pharmaceutical intermediate and benzoic acid derivative. <a href="#">[7]</a>

## Physicochemical and Spectroscopic Data

**2,5-Dichloro-3-nitrobenzoic acid** is a solid, crystalline compound. Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	88-86-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> NO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	236.01 g/mol	<a href="#">[2]</a>
Purity	≥98%	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	216-220 °C (lit.)	<a href="#">[8]</a>
Appearance	Colorless crystals or solid	<a href="#">[4]</a> <a href="#">[9]</a>
InChI Key	AUAXYMOBWXOEQD-UHFFFAOYSA-N	<a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2,5-Dichloro-3-nitrobenzoic acid** are crucial for its application in research.

### Synthesis Protocols

Several methods for the synthesis of **2,5-Dichloro-3-nitrobenzoic acid** have been documented.

- Method 1: Nitration of 2,5-Dichlorobenzoic Acid This is a common laboratory and industrial-scale synthesis method.[\[9\]](#)
  - Suspend 2,5-dichlorobenzoic acid in concentrated sulfuric acid.
  - Add a mixture of concentrated sulfuric acid and nitric acid dropwise at a controlled temperature of 5-10°C.[\[9\]](#)

- Stir the reaction mixture for approximately 15 hours at 20-25°C.[9]
- Pour the reaction mixture onto ice to precipitate the crude product.[9]
- Filter the precipitate, wash with water, and dry.
- The final product can be purified by recrystallization.[9]
- Method 2: Oxidation of 1,4-dimethyl-2,5-dichloro-3-nitrobenzene This process provides high purity and good yields.[10]
  - React 1,4-dimethyl-2,5-dichloro-3-nitrobenzene with aqueous nitric acid.
  - The reaction is carried out at an elevated temperature, typically between 150°C and 210°C.[10]
- Method 3: From 5-chloro-3-nitro-salicylic acid This process involves the reaction of 5-chloro-3-nitro-salicylic acid with a chlorinating agent.[11]
  - React 5-chloro-3-nitro-salicylic acid with an excess of an inorganic acid chloride (e.g., phosphorus oxychloride) in the presence of a catalyst such as a tertiary amine.[11]
  - The resulting acid chloride is then saponified under acidic conditions to yield **2,5-dichloro-3-nitrobenzoic acid**.[11]

## Purification Protocol

A patented method for the purification of crude **2,5-dichloro-3-nitrobenzoic acid** is as follows:  
[12]

- Dissolve the crude product in an aqueous alkaline solution (e.g., sodium hydroxide).
- Adjust the temperature of the solution to 60-80°C.
- Acidify the solution with a mineral acid (e.g., sulfuric acid) to a pH of approximately 2.8-3.2 to precipitate the purified **2,5-dichloro-3-nitrobenzoic acid**.[12]

- Filter the precipitate and wash with warm water to remove the mother liquor containing impurities.[\[12\]](#)
- Recrystallization from a solvent mixture such as acetonitrile/water (9:1) can also be used for ultimate purification.[\[9\]](#)

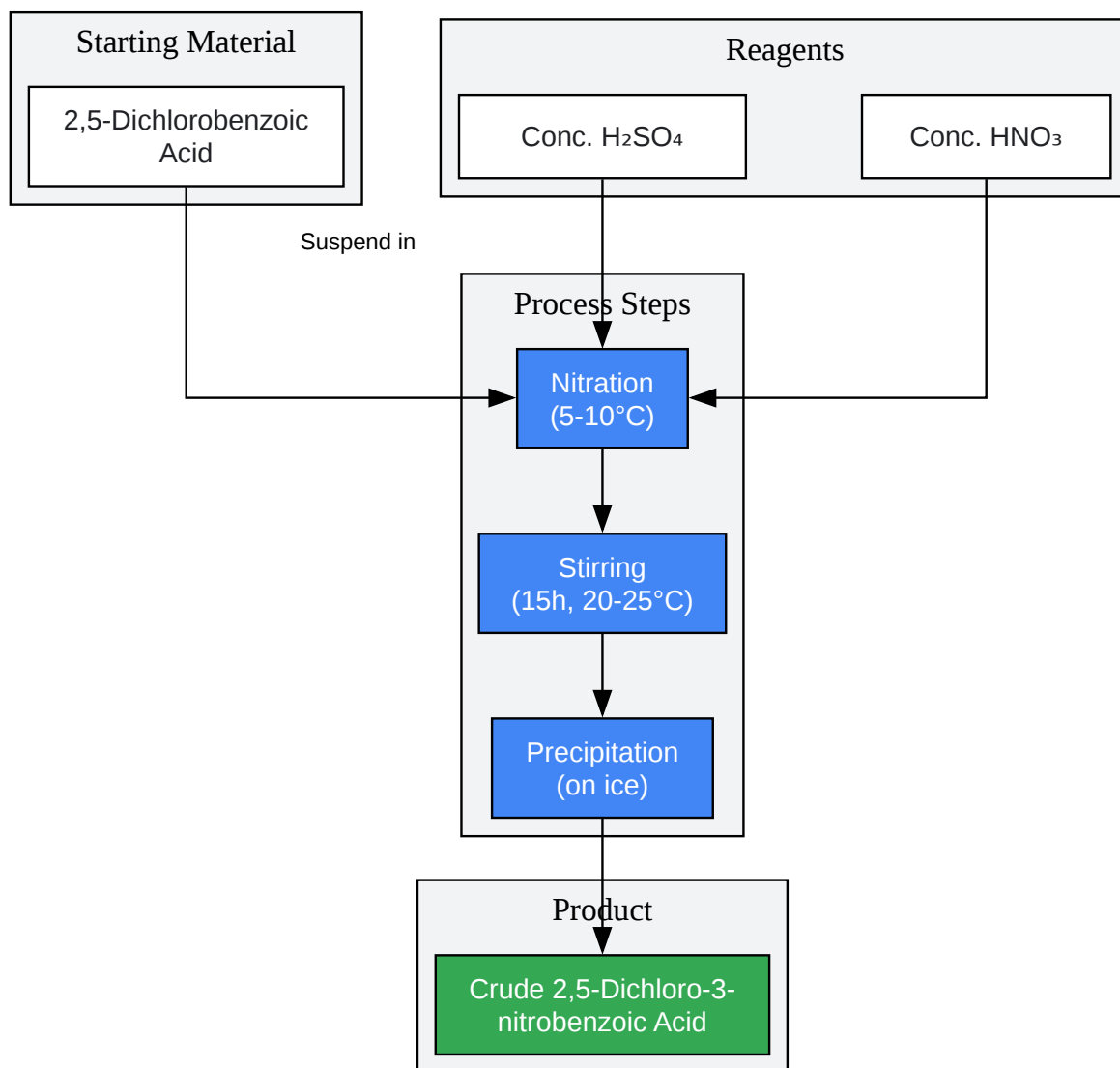
## Analytical Methods

The identity and purity of **2,5-Dichloro-3-nitrobenzoic acid** are typically confirmed using the following analytical techniques.

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be used for analysis. The mobile phase typically consists of acetonitrile, water, and an acid such as phosphoric acid or formic acid for Mass Spectrometry compatibility.[\[13\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the chemical structure.[\[14\]](#)[\[15\]](#)
- Melting Point Analysis: The melting point is a key indicator of purity.

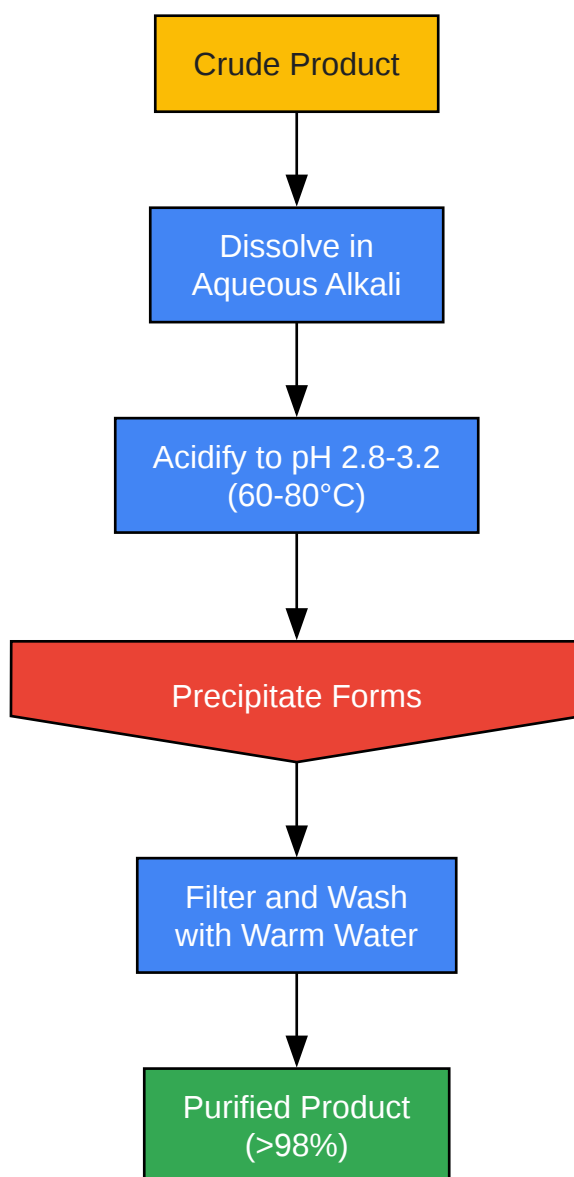
## Visualized Workflows and Applications

The following diagrams illustrate the synthesis, purification, and application workflows for **2,5-Dichloro-3-nitrobenzoic acid**.



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Caption: Synthesis workflow for **2,5-Dichloro-3-nitrobenzoic acid**.



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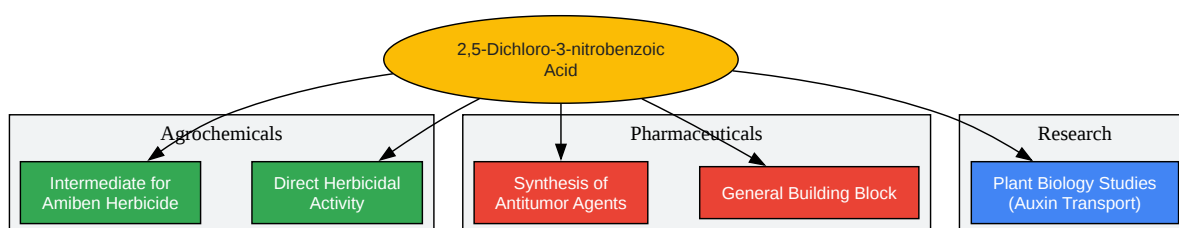
Caption: Purification process for crude **2,5-Dichloro-3-nitrobenzoic acid**.

## Applications in Research and Development

**2,5-Dichloro-3-nitrobenzoic acid** is a versatile chemical intermediate with several important applications.

- **Herbicide Synthesis:** It is a key intermediate in the production of 3-amino-2,5-dichlorobenzoic acid (also known as Amiben), which is a widely used pre-emergent herbicide.[12] The compound itself also possesses herbicidal properties.[10][12]

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a building block in the synthesis of various organic halides, which are important in the development of new pharmaceuticals and agrochemicals.[8][16]
- **Cancer Research:** The compound has been used in the synthesis of potential DNA-binding antitumor agents, highlighting its relevance in medicinal chemistry and drug discovery.[17]
- **Plant Biology Research:** It has been utilized in studies on plant growth and polar auxin transport, contributing to the understanding of plant development.[8][16]



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Caption: Key application areas of **2,5-Dichloro-3-nitrobenzoic acid**.

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